

# Technical Data Summary for Fmoc-Protected Sarcosine Derivatives

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## Compound of Interest

Compound Name: Fmoc-N(Me)-Sar10

Cat. No.: B12388722

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This document provides the Chemical Abstracts Service (CAS) number and molecular weight for Fmoc-N(Me)-Sar-OH and its decapeptide derivative, **Fmoc-N(Me)-Sar10**. This information is intended for researchers, scientists, and professionals in drug development who utilize these reagents in peptide synthesis and other advanced applications.

The data is presented in a structured format to facilitate easy reference and comparison.

## Core Data Presentation

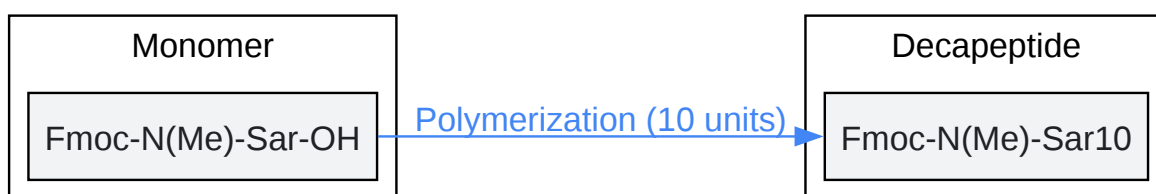
The table below summarizes the key quantitative data for the two sarcosine derivatives.

Compound Name	Synonyms	CAS Number	Molecular Weight ( g/mol )	Molecular Formula
Fmoc-N(Me)-Sar-OH	Fmoc-Sar-OH, Fmoc-N-methylglycine	77128-70-2[1][2]	311.33[1]	C <sub>18</sub> H <sub>17</sub> NO <sub>4</sub>
Fmoc-N(Me)-Sar10	Fmoc-Sar10	2375600-56-7	951.03	C <sub>45</sub> H <sub>62</sub> N <sub>10</sub> O <sub>13</sub>

## Experimental Protocols and Visualizations

The request for detailed experimental protocols and signaling pathway diagrams is not applicable to the scope of this document, which is focused on providing specific identifying information (CAS number and molecular weight) for chemical compounds.

To clarify the relationship between the two molecules, the following diagram illustrates that **Fmoc-N(Me)-Sar10** is a polymer composed of ten N-methylsarcosine (Sar) units, with a terminal Fmoc protecting group. Fmoc-N(Me)-Sar-OH is the monomeric unit.



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Relationship between Fmoc-N(Me)-Sar-OH and **Fmoc-N(Me)-Sar10**.

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## References

- 1. [sigmaaldrich.com](https://www.sigmaaldrich.com) [sigmaaldrich.com]
- 2. [chemimpex.com](https://www.chemimpex.com) [chemimpex.com]
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